

Prosapogenin A: A Technical Guide on its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: *Prosapogenin*

Cat. No.: *B1211922*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Prosapogenin A, a steroidal saponin, has garnered significant attention within the scientific community for its notable pharmacological effects, particularly its anti-cancer properties.^[1] This technical guide provides a comprehensive overview of the chemical structure of **Prosapogenin A**, its physicochemical properties, and its mechanism of action in inducing apoptosis in cancer cells. Detailed experimental protocols and quantitative data are presented to facilitate further research and drug development endeavors.

Chemical Structure and Physicochemical Properties

Prosapogenin A is a complex natural product with the molecular formula C₃₉H₆₂O₁₂.^{[1][2]} Its structure has been elucidated using various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry.^[3]

Table 1: Physicochemical Properties of **Prosapogenin A**

Property	Value	Source
CAS Number	19057-67-1	[1] [2]
Molecular Formula	C39H62O12	[1] [2]
Molecular Weight	722.9 g/mol	[1] [2]
IUPAC Name	2-[4,5-dihydroxy-6-(hydroxymethyl)-2-(5',7,9,13-tetramethylspiro[5-oxapentacyclo[10.8.0.02,9.04,8.013,18]icos-18-ene-6,2'-oxane]-16-yl)oxyoxan-3-yl]oxy-6-methyloxane-3,4,5-triol	[1]
Solubility	Soluble in DMSO	[1]
Synonyms	Progenin III, Polyphyllin E, Saponin Ta, Lilioglycoside D, Paris saponin V	[4] [5]

Biological Activity: Anti-Cancer Effects

Prosapogenin A exhibits potent anti-cancer activity by inducing apoptosis (programmed cell death) in various human cancer cell lines.[\[1\]](#)[\[6\]](#) This is primarily achieved through the dual inhibition of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway and cellular glycolysis.[\[1\]](#)[\[6\]](#)

Inhibition of the STAT3 Signaling Pathway

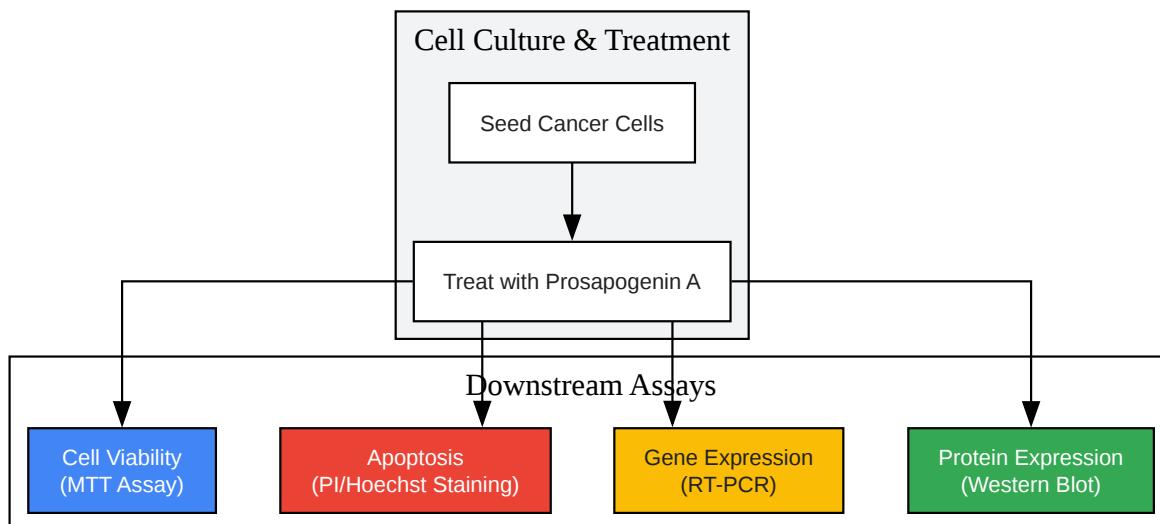
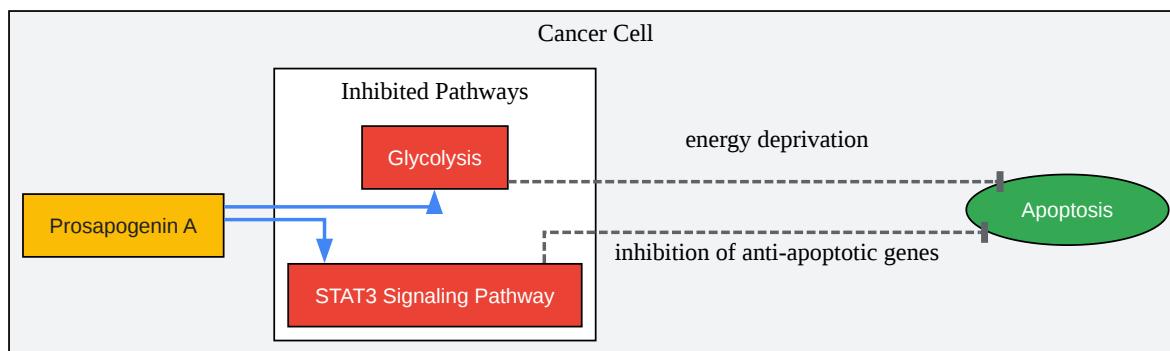
STAT3 is a key transcription factor that, when constitutively activated in cancer cells, promotes cell proliferation and survival.[\[6\]](#) **Prosapogenin A** has been shown to inhibit the STAT3 signaling pathway, leading to the downregulation of downstream target genes involved in cell growth and survival.[\[1\]](#)[\[6\]](#)

Inhibition of Glycolysis

Cancer cells often exhibit increased glucose uptake and glycolysis, a phenomenon known as the Warburg effect. **Prosapogenin A** interferes with this metabolic characteristic by inhibiting

glycolysis, thereby depriving cancer cells of the energy required for their rapid proliferation.[1]

The interconnected mechanism of STAT3 and glycolysis inhibition culminates in the induction of apoptosis, making **Prosapogenin A** a promising candidate for cancer therapy.



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References

- 1. Prosapogenin A induces apoptosis in human cancer cells in vitro via inhibition of the STAT3 signaling pathway and glycolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. spandidos-publications.com [spandidos-publications.com]
- 3. [Prosapogenin A inhibits cell growth of MCF7 via downregulating STAT3 and glycometabolism-related gene] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. Prosapogenin A induces apoptosis in human cancer cells in vitro via inhibition of the STAT3 signaling pathway and glycolysis - PMC [pmc.ncbi.nlm.nih.gov]
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